

Application Notes and Protocols: Pigment Orange 36 in Automotive and Industrial Coatings

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Compound of Interest

Compound Name: **PIGMENT ORANGE 36**

Cat. No.: **B078092**

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These application notes provide a comprehensive overview of **Pigment Orange 36** (PO 36), a high-performance benzimidazolone pigment, for its use in automotive and industrial paint formulations. This document details the pigment's key performance characteristics, presents its properties in a comparative format, and offers detailed experimental protocols for its evaluation.

Pigment Orange 36 is a semi-transparent to opaque organic pigment that offers a bright, reddish-orange shade.^[1] It is widely recognized for its exceptional lightfastness, weather resistance, and heat stability, making it a suitable choice for demanding applications such as automotive original equipment manufacturer (OEM) and refinish coatings, as well as various industrial paints.^{[1][2][3][4][5]} Its good rheological properties allow for high pigment concentrations without negatively impacting gloss.^{[1][6]}

Key Performance Characteristics

Pigment Orange 36 is valued for its durability and versatile application range.^[2] Key features include:

- High Lightfastness and Weather Resistance: Exhibits outstanding resistance to degradation from sunlight and atmospheric conditions, ensuring long-term color retention in exterior applications.^{[2][4][7]}

- Excellent Heat Stability: Maintains its color and integrity at elevated temperatures encountered during baking processes for automotive and industrial coatings.[4]
- Good Chemical Resistance: Shows strong resistance to acids, alkalis, and various solvents, which is critical for performance in harsh industrial environments.[1][6][7]
- High Tinting Strength and Opacity: Provides excellent hiding power and vibrant color, even at lower concentrations.[1][5]
- Good Dispersibility: Can be readily dispersed in a variety of solvent-borne and water-borne paint systems.[4]
- Versatile Compatibility: It can be blended with other pigments, such as quinacridones and inorganic chrome-free pigments, to achieve a wide range of orange and red shades.[1][2]

Quantitative Performance Data

The following tables summarize the typical quantitative performance data for **Pigment Orange 36**, compiled from various sources. These values can vary depending on the specific grade, formulation, and testing conditions.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Class	Benzimidazolone[4]
C.I. Name	Pigment Orange 36[4]
C.I. Number	11780[4]
CAS Number	12236-62-3[4]
Density	1.50 - 1.70 g/cm ³ [8]
Specific Surface Area	14 - 31 m ² /g[7][8]
Oil Absorption	35 - 60 g/100g [9][10]

Table 2: Fastness Properties (on a scale of 1-5, where 5 is excellent)

Resistance Property	Rating
Water Resistance	5[8]
Acid Resistance	5[6][7][8]
Alkali Resistance	5[6][7][8]
Solvent Resistance (Ethanol)	4 - 5[9]
Solvent Resistance (Xylene)	4[9]
Migration Resistance	5[7]

Table 3: Lightfastness and Heat Stability

Property	Rating/Value
Lightfastness (BWS, 1-8 scale, 8 is excellent)	7 - 8[7][8][9]
Weather Fastness (1-5 scale, 5 is excellent)	5[8]
Heat Stability	160 - 250 °C[7][9]

Experimental Protocols

Detailed methodologies for evaluating **Pigment Orange 36** in coating formulations are provided below. These protocols are based on industry-standard testing methods.

Protocol 1: Pigment Dispersion and Fineness of Grind

Objective: To properly disperse **Pigment Orange 36** into a liquid coating system and determine the degree of dispersion.

Materials:

- **Pigment Orange 36**
- Resin/Binder system (e.g., acrylic, alkyd, polyester)
- Solvents

- Dispersant additives
- High-speed disperser or bead mill
- Hegman grind gauge (ASTM D1210)

Procedure:

- Premix Preparation: In a suitable container, combine the resin, solvents, and dispersant.
- Pigment Addition: While mixing at low speed, gradually add the specified amount of **Pigment Orange 36** to the premix.
- Dispersion: Increase the speed of the disperser to create a vortex. Continue to disperse at high speed for a predetermined time (e.g., 20-30 minutes) or until a stable temperature is reached. For bead milling, follow the manufacturer's operating instructions.
- Fineness of Grind Measurement: a. Place a small amount of the pigment dispersion at the deep end of the Hegman gauge. b. With a scraper blade held at a 45-degree angle, draw down the dispersion towards the shallow end of the gauge. c. Immediately observe the gauge at a low angle and note the point where a significant number of coarse particles are visible in a continuous line. d. Record the Hegman value at this point. A higher Hegman number indicates a finer dispersion.

Protocol 2: Colorimetric Analysis

Objective: To quantitatively measure the color of a coating formulated with **Pigment Orange 36**.

Materials:

- Coating sample containing **Pigment Orange 36**
- Applicator bar (e.g., bird applicator)
- Test charts (e.g., Leneta chart)
- Spectrophotometer

- Color measurement software (CIELAB color space)

Procedure:

- Sample Preparation: Apply the coating to a test chart using an applicator bar to ensure a uniform film thickness.
- Curing: Allow the coated panel to dry or cure according to the formulation's specifications (e.g., air dry, bake at a specific temperature and time).
- Color Measurement: a. Calibrate the spectrophotometer according to the manufacturer's instructions. b. Measure the color of the cured coating at multiple points on the test chart. c. Record the CIELAB values (L , a , b). L represents lightness, a^* represents the red/green axis, and b^* represents the yellow/blue axis. d. Compare the color values to a standard or a control sample to determine the color difference (ΔE^*).

Protocol 3: Lightfastness and Weathering Resistance

Objective: To evaluate the durability of a coating containing **Pigment Orange 36** under simulated environmental conditions.

Materials:

- Cured coating panels
- Accelerated weathering apparatus (e.g., QUV or Xenon arc chamber) (ASTM D4587)
- Spectrophotometer
- Gloss meter

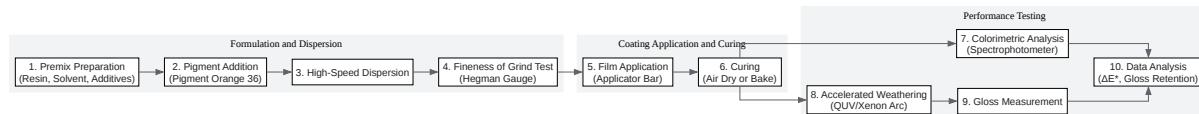
Procedure:

- Initial Measurements: Before exposure, measure the initial color (L , a , b^*) and gloss (at 20° and 60° angles) of the coated panels.
- Accelerated Weathering: a. Place the panels in the accelerated weathering apparatus. b. Program the device to a specified cycle of UV light exposure, condensation, and/or water

spray that is relevant to the intended application (e.g., automotive OEM specifications).

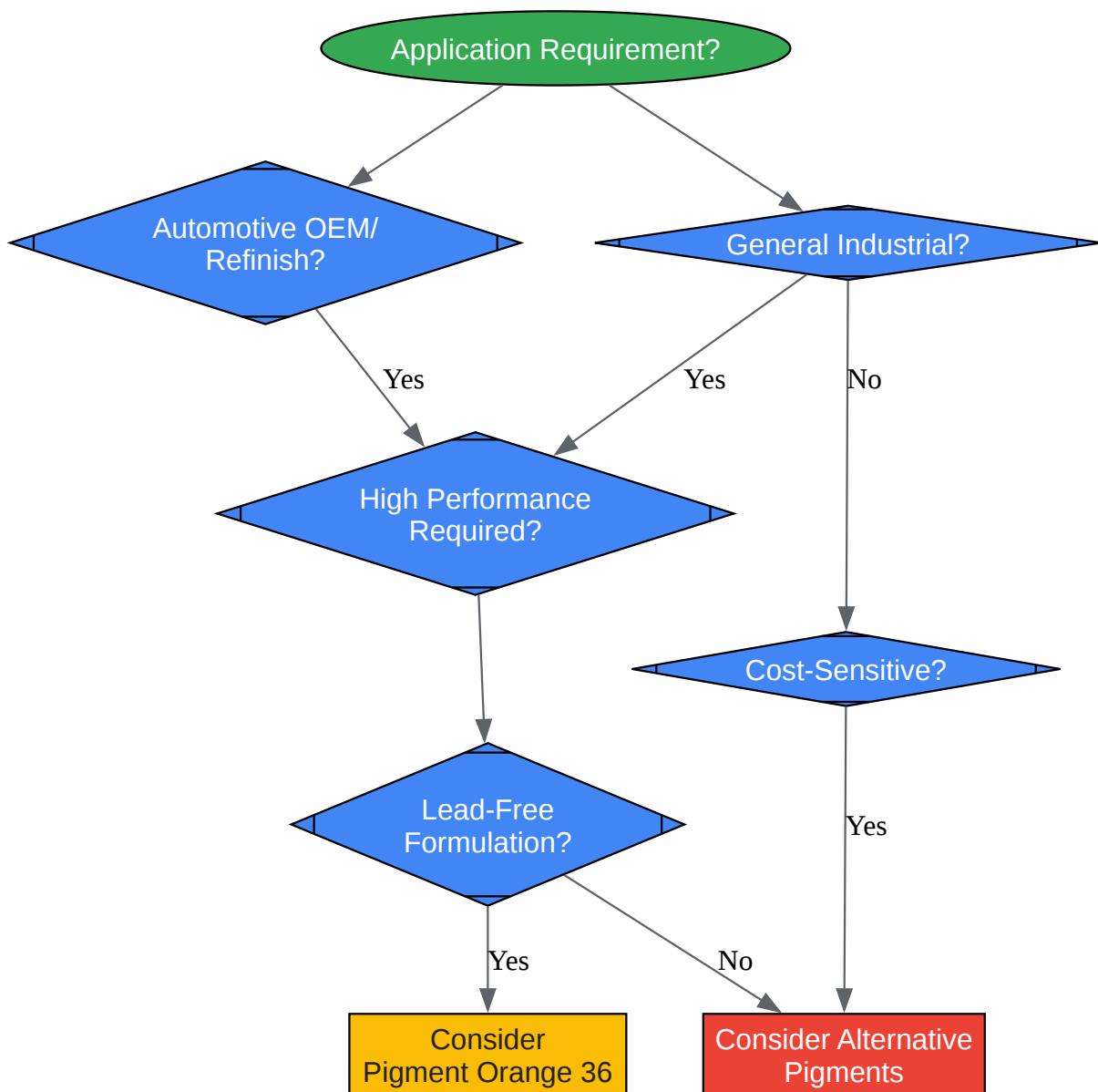
- Periodic Evaluation: At regular intervals (e.g., every 250, 500, 1000 hours), remove the panels and repeat the color and gloss measurements.
- Data Analysis: a. Calculate the change in color (ΔE) *and the percent gloss retention over time.* b. A smaller ΔE and higher gloss retention indicate better lightfastness and weathering resistance.

Diagrams



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Caption: Experimental workflow for evaluating **Pigment Orange 36** in coatings.

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Caption: Decision logic for selecting **Pigment Orange 36**.

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